

Technical Guide: Spectroscopic Profiling of Butyl[(trimethyl-1H-pyrazol-4-yl)methyl]amine

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Compound of Interest

Compound Name: Butyl[(trimethyl-1H-pyrazol-4-yl)methyl]amine

Cat. No.: B13262277

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Executive Summary & Compound Identity

Butyl[(1,3,5-trimethyl-1H-pyrazol-4-yl)methyl]amine is a secondary amine featuring a substituted pyrazole core.^[1] It is typically synthesized via the reductive amination of 1,3,5-trimethyl-1H-pyrazole-4-carbaldehyde with n-butylamine. Accurate spectroscopic validation is critical due to the potential for regioisomers during the pyrazole ring formation (1,3,5- vs 1,3,4-substitution patterns).

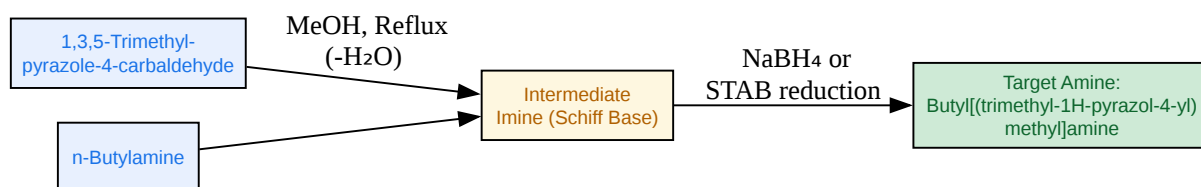
Property	Detail
IUPAC Name	N-Butyl-1-(1,3,5-trimethyl-1H-pyrazol-4-yl)methanamine
Molecular Formula	C ₁₁ H ₂₁ N ₃
Molecular Weight	195.31 g/mol
CAS Number (Precursor)	2644-93-1 (Aldehyde); 179873-43-9 (N-Methyl analog)
Appearance	Pale yellow oil or low-melting solid
Solubility	Soluble in CDCl ₃ , DMSO-d ₆ , Methanol

Synthesis & Sample Preparation Workflow

To ensure spectral fidelity, the compound must be free of the aldehyde precursor and residual reducing agents.

Synthesis Pathway (Reductive Amination)

The following workflow illustrates the generation of the target amine from commercial precursors.



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Figure 1: One-pot reductive amination pathway for the synthesis of the target amine.

Sample Preparation for Spectroscopy

- NMR: Dissolve ~10 mg in 0.6 mL CDCl₃ (Chloroform-d). CDCl₃ is preferred over DMSO-d₆ to prevent solvent peak overlap with the N-methyl signals and to allow observation of the exchangeable N-H proton (often broadened).
- Mass Spec: Dilute to 10 µM in Methanol/Water (50:50) + 0.1% Formic Acid for ESI+.

Mass Spectrometry (MS) Data

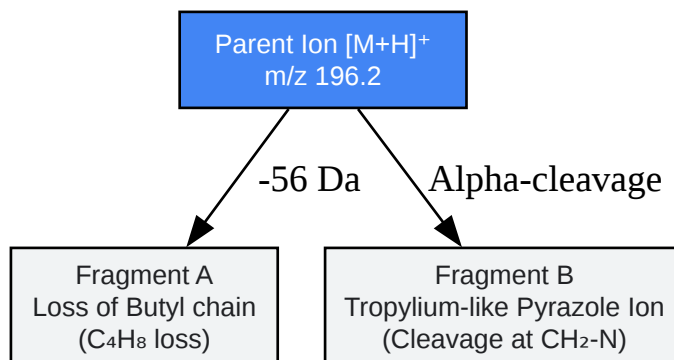
Technique: Electrospray Ionization (ESI) in Positive Mode.

Primary Signals

Ion Type	m/z (Observed)	Interpretation
[M+H] ⁺	196.2	Protonated Molecular Ion (Base Peak)
[M+Na] ⁺	218.2	Sodium Adduct
[2M+H] ⁺	391.4	Dimer (Concentration dependent)

Fragmentation Logic (MS/MS)

Fragmentation is driven by alpha-cleavage relative to the amine nitrogen and the stability of the pyrazole ring.



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Figure 2: Predicted fragmentation pathway for structural confirmation.

Infrared (IR) Spectroscopy

Technique: ATR-FTIR (Attenuated Total Reflectance).

- 3300–3400 cm^{-1} (Weak, Broad): N-H stretching vibration of the secondary amine.
- 2800–2960 cm^{-1} (Strong): C-H stretching (Aliphatic butyl chain and methyl groups).
- 1550–1600 cm^{-1} (Medium): C=N and C=C stretching vibrations characteristic of the pyrazole ring.
- Absence of bands: No strong C=O peak (1700 cm^{-1}), confirming reduction of the starting aldehyde.

Nuclear Magnetic Resonance (NMR)

Data is calibrated to TMS (0.00 ppm) or residual CHCl_3 (7.26 ppm).

^1H NMR (400 MHz, CDCl_3)

The spectrum is characterized by three distinct methyl singlets and the butyl chain pattern.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
3.72	Singlet (s)	3H	N-CH ₃	Methyl on Pyrazole Nitrogen (Pos 1)
3.58	Singlet (s)	2H	Py-CH ₂ -N	Methylene Bridge
2.58	Triplet (t, J=7.2 Hz)	2H	N-CH ₂ -	Butyl chain (α -methylene)
2.22	Singlet (s)	3H	C-CH ₃	Methyl on Pyrazole C5 (Adjacent to N)
2.19	Singlet (s)	3H	C-CH ₃	Methyl on Pyrazole C3
1.48	Multiplet (m)	2H	-CH ₂ -	Butyl chain (β -methylene)
1.33	Sextet/Multiplet	2H	-CH ₂ -	Butyl chain (γ -methylene)
0.91	Triplet (t, J=7.3 Hz)	3H	-CH ₃	Terminal Butyl Methyl
1.80	Broad (br s)	1H	N-H	Amine proton (Exchangeable)

Note on Methyl Shifts: The N-methyl group (3.72 ppm) is significantly downfield due to the electronegativity of the nitrogen. The C-methyls are chemically non-equivalent but often appear very close (~2.20 ppm).

¹³C NMR (100 MHz, CDCl₃)

Shift (δ ppm)	Carbon Type	Assignment
147.5	Quaternary (Cq)	Pyrazole C3/C5
138.0	Quaternary (Cq)	Pyrazole C3/C5
115.2	Quaternary (Cq)	Pyrazole C4 (Substituted)
49.2	CH ₂	N-CH ₂ (Butyl)
43.5	CH ₂	Py-CH ₂ -N (Bridge)
36.0	CH ₃	N-CH ₃ (Pyrazole)
32.1	CH ₂	Butyl CH ₂
20.4	CH ₂	Butyl CH ₂
13.9	CH ₃	Terminal Butyl CH ₃
11.8	CH ₃	Pyrazole C-CH ₃
9.8	CH ₃	Pyrazole C-CH ₃

References

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Sources

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